

Isorhamnetin 3-O-galactoside extraction from plant materials protocol

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Compound of Interest

Compound Name: *Isorhamnetin 3-O-galactoside*

Cat. No.: *B13730113*

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An Application Note and Protocol for the Extraction of **Isorhamnetin 3-O-galactoside** from Plant Materials

For Researchers, Scientists, and Drug Development Professionals

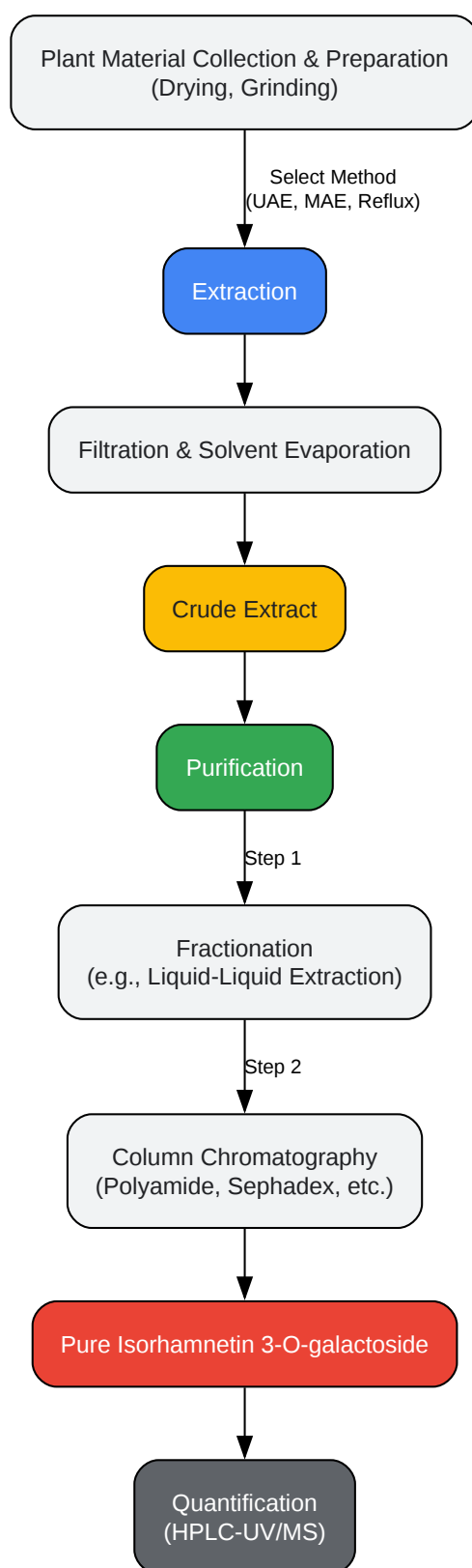
Introduction

Isorhamnetin 3-O-galactoside is a flavonol glycoside, a type of flavonoid, found in various plant species.[1][2][3] Flavonoids are a class of polyphenolic compounds known for their diverse biological activities, including antioxidant, anti-inflammatory, and anti-cancer properties. [1][2][4] **Isorhamnetin 3-O-galactoside**, specifically, has been noted for its potential therapeutic applications, such as in managing severe vascular inflammatory diseases.[5][6] This compound can be found in plants like *Salsola collina*, *Oenanthе javanica*, and *Opuntia ficus-indica* (Nopal cactus), as well as in common foods such as almonds, beans, and pears.[3][6][7][8][9][10][11] The effective extraction and purification of **Isorhamnetin 3-O-galactoside** are crucial first steps for research into its pharmacological properties and for potential drug development.

This document provides detailed protocols for the extraction, purification, and quantification of **Isorhamnetin 3-O-galactoside** from plant materials, drawing from established methods for flavonoid extraction.

Experimental Workflow

The overall process for isolating **Isorhamnetin 3-O-galactoside** involves several key stages: preparation of the plant material, extraction of the crude flavonoid mixture, purification to isolate the target compound, and finally, quantification.



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References

- 1. mdpi.com [mdpi.com]
- 2. encyclopedia.pub [encyclopedia.pub]
- 3. Showing Compound Isorhamnetin 3-galactoside (FDB000605) - FooDB [foodb.ca]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Anti-inflammatory activities of isorhamnetin-3-O-galactoside against HMGB1-induced inflammatory responses in both HUVECs and CLP-induced septic mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Isorhamnetin - Wikipedia [en.wikipedia.org]
- 8. researchgate.net [researchgate.net]
- 9. [Studies on chemical constituents of Salsola collina] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Topical Anti-Inflammatory Effects of Isorhamnetin Glycosides Isolated from Opuntia ficus-indica - PMC [pmc.ncbi.nlm.nih.gov]
- 11. New Isorhamnetin Derivatives from Salsola imbricata Forssk. Leaves with Distinct Anti-inflammatory Activity [pubmed.ncbi.nlm.nih.gov]
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